

Experimental Data Cross-Reference for Mercury(I) Bromide (Hg₂Br₂) Properties

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Compound of Interest

Compound Name: Mercurous bromide

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A Comparative Guide for Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive cross-reference of experimentally determined properties of mercury(I) bromide (Hg₂Br₂), a material of significant interest for acousto-optical devices and other specialized applications. The data presented herein is collated from various scientific sources to facilitate objective comparison and support further research and development.

Quantitative Data Summary

The following tables summarize the key physical, structural, thermal, and optical properties of Hg₂Br₂ based on available experimental data.

Table 1: Physical and Structural Properties of Hg₂Br₂

Property	Value	Experimental Conditions
Molar Mass	560.99 g/mol	Standard
Appearance	Colorless to white-yellow tetragonal crystals	Standard Temperature and Pressure (STP)[1]
Density	7.307 g/cm ³	Solid at 20°C[1]
Crystal System	Tetragonal	-
Space Group	I4/mmm (No. 139)	-
Lattice Parameters	a = 4.65 Å, c = 11.10 Å	-
Hg-Hg Bond Length	249 pm	-
Hg-Br Bond Length	271 pm	-
Solubility in Water	3.9 x 10 ⁻⁵ g/100 mL	25°C

Table 2: Thermal Properties of Hg₂Br₂

Property	Value	Experimental Conditions
Melting Point	405 °C (decomposes)	-
Sublimation Point	~390 °C	-
Standard Molar Enthalpy of Formation (ΔfH°)	-207.1 kJ/mol	298.15 K
Standard Molar Gibbs Energy of Formation (ΔfG°)	-181.3 kJ/mol	298.15 K
Standard Molar Entropy (S°)	217.7 J/(mol·K)	298.15 K
Molar Heat Capacity at Constant Pressure (Cp)	88.7 J/(mol·K)	298.15 K

Table 3: Optical Properties of Hg₂Br₂

Property	Value	Experimental Conditions/Notes
Optical Transmission Band	0.4 - 30 μm	Wide transparency range
Refractive Index	High (specific values depend on wavelength)	Exhibits significant birefringence
Acousto-optic Figure of Merit	High (reported to be 2.5 times that of Hg_2Cl_2)	-
Fluorescence	Salmon color	Under ultraviolet light[1]

Experimental Protocols

Detailed methodologies for the key experiments cited in this guide are outlined below. These protocols are essential for the replication and verification of the presented data.

Crystal Growth by Physical Vapor Transport (PVT)

The high-purity single crystals of Hg_2Br_2 , from which many of its properties are experimentally determined, are typically grown using the Physical Vapor Transport (PVT) method.

Methodology:

- **Starting Material:** High-purity Hg_2Br_2 powder is used as the source material.
- **Ampoule Preparation:** The source material is sealed in a quartz ampoule under vacuum. The ampoule is designed with a source zone and a growth zone.
- **Sublimation:** The source zone is heated to a temperature sufficient to cause sublimation of the Hg_2Br_2 powder.
- **Vapor Transport:** A controlled temperature gradient is established between the source and growth zones, driving the gaseous Hg_2Br_2 to the cooler growth zone.
- **Crystallization:** In the growth zone, the supersaturated vapor deposits and grows into a single crystal. The temperature of the growth zone is carefully controlled to promote the formation of a high-quality, single-crystal structure.

- **Crystal Harvesting:** Once the growth is complete, the ampoule is cooled slowly to prevent thermal shock and cracking of the crystal. The single crystal is then carefully harvested.

Structural Analysis by X-ray Diffraction (XRD)

X-ray Diffraction is a primary technique used to determine the crystal structure and lattice parameters of Hg_2Br_2 .

Methodology:

- **Sample Preparation:** A small, high-quality single crystal of Hg_2Br_2 is mounted on a goniometer.
- **X-ray Source:** A monochromatic X-ray beam is generated and directed at the crystal.
- **Diffraction:** The crystal lattice diffracts the X-ray beam at specific angles, determined by Bragg's Law.
- **Data Collection:** A detector records the intensity and position of the diffracted X-ray beams as the crystal is rotated.
- **Data Analysis:** The resulting diffraction pattern is analyzed to determine the space group and unit cell dimensions (lattice parameters) of the crystal. This data provides the precise atomic arrangement within the crystal lattice.

Optical Property Characterization by Raman Spectroscopy

Raman Spectroscopy is employed to investigate the vibrational modes of the Hg_2Br_2 crystal lattice, providing insights into its bonding and structure, which are related to its optical properties.

Methodology:

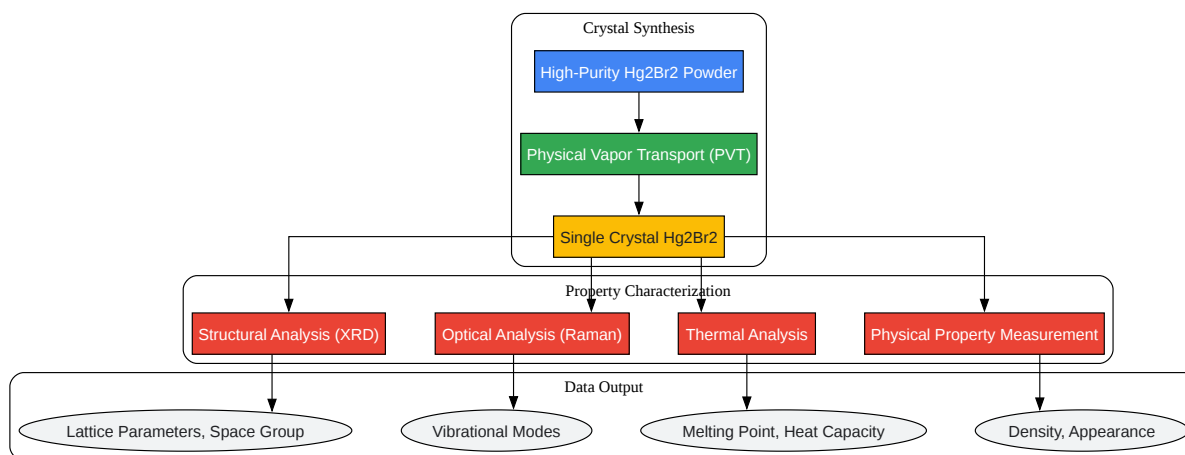
- **Light Source:** A monochromatic laser beam is focused onto the Hg_2Br_2 crystal sample.
- **Inelastic Scattering:** The incident photons interact with the molecular vibrations in the crystal, resulting in inelastically scattered light (Raman scattering). The energy of the scattered

photons is shifted up or down relative to the incident photons.

- **Signal Collection:** The scattered light is collected and passed through a filter to remove the intense Rayleigh scattered light (elastically scattered).
- **Spectral Analysis:** The remaining Raman scattered light is dispersed by a spectrometer and detected, producing a Raman spectrum. The peaks in the spectrum correspond to the specific vibrational modes of the Hg-Hg and Hg-Br bonds in the crystal.

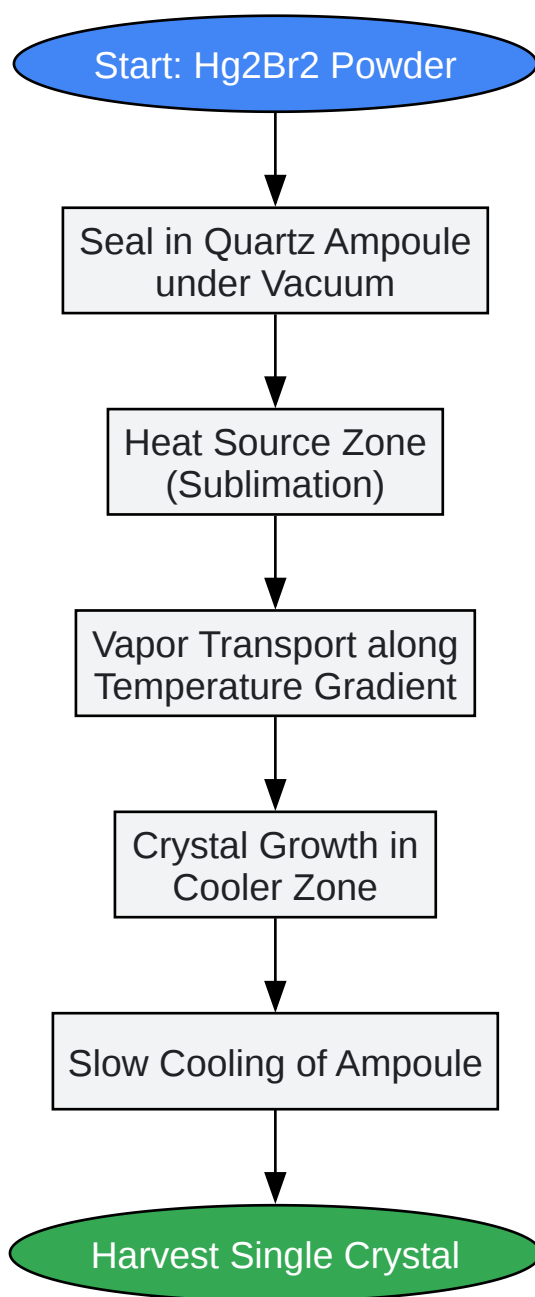
Visualizations

The following diagrams illustrate the logical workflow of the experimental procedures used to characterize Hg₂Br₂.



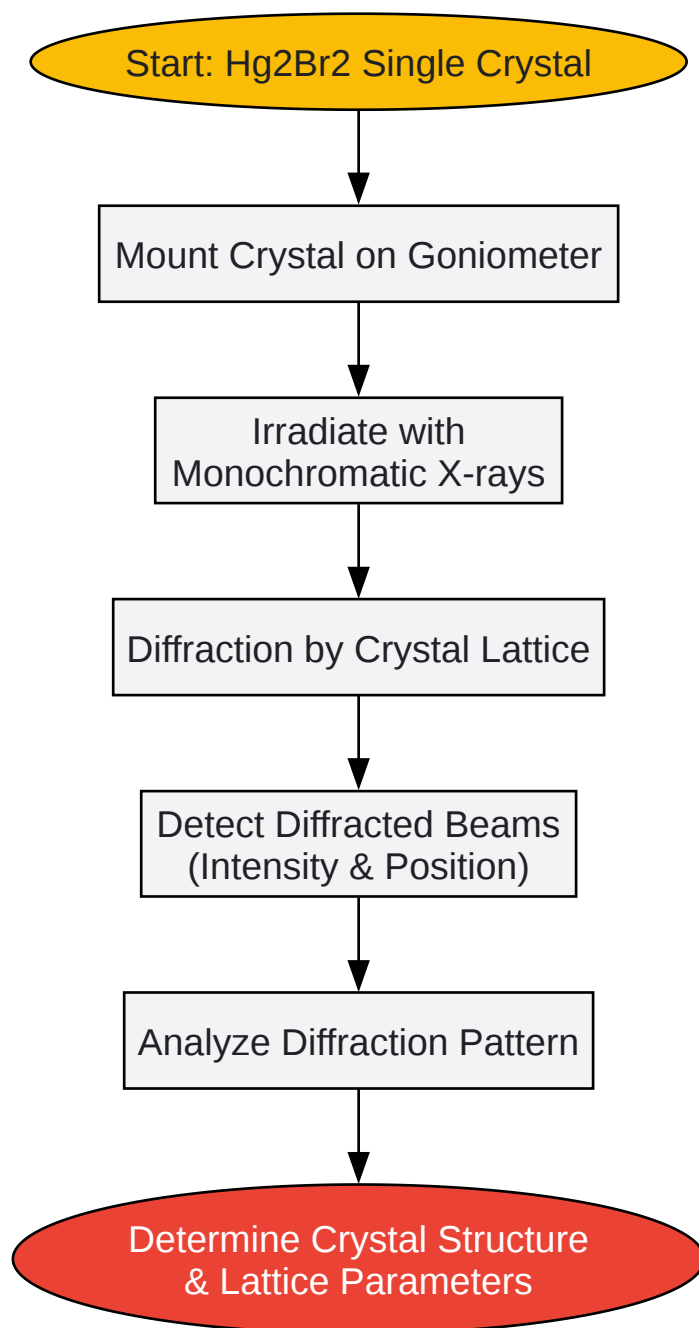
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Caption: Experimental workflow for Hg_2Br_2 synthesis and characterization.



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Caption: Step-by-step process of Physical Vapor Transport (PVT) for Hg_2Br_2 .



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Caption: Workflow for X-ray Diffraction (XRD) analysis of Hg_2Br_2 .

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References

- 1. Mercury(I) bromide - Wikipedia [en.wikipedia.org]
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